

Fipronil amide chemical structure and properties

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Compound of Interest

Compound Name: *Fipronil amide*

Cat. No.: *B195289*

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Fipronil Amide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fipronil amide is a significant metabolite of the broad-spectrum phenylpyrazole insecticide, fipronil. As a primary degradation product formed through the hydrolysis of fipronil, its presence in environmental and biological systems is of considerable interest to researchers in toxicology, environmental science, and drug development.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and toxicological profile of **fipronil amide**, with a focus on its interaction with the GABAergic system.

Chemical Structure and Properties

Fipronil amide is structurally similar to its parent compound, fipronil, with the key difference being the hydrolysis of the cyano group at the C3 position of the pyrazole ring to a carboxamide group.

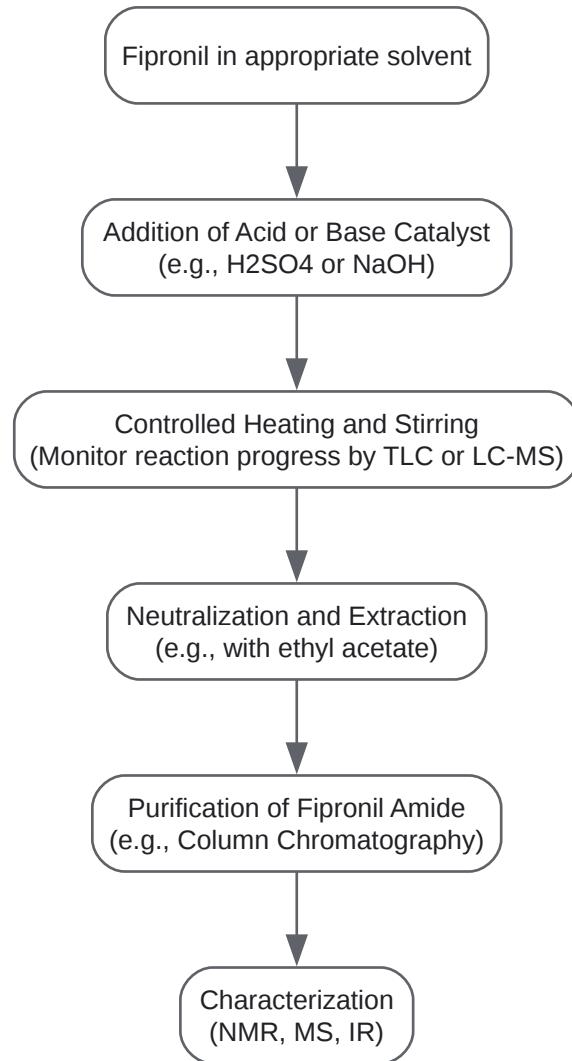
Chemical Structure:

- IUPAC Name: 5-amino-1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-(trifluoromethylsulfinyl)pyrazole-3-carboxamide^[4]
- CAS Number: 205650-69-7^[5]

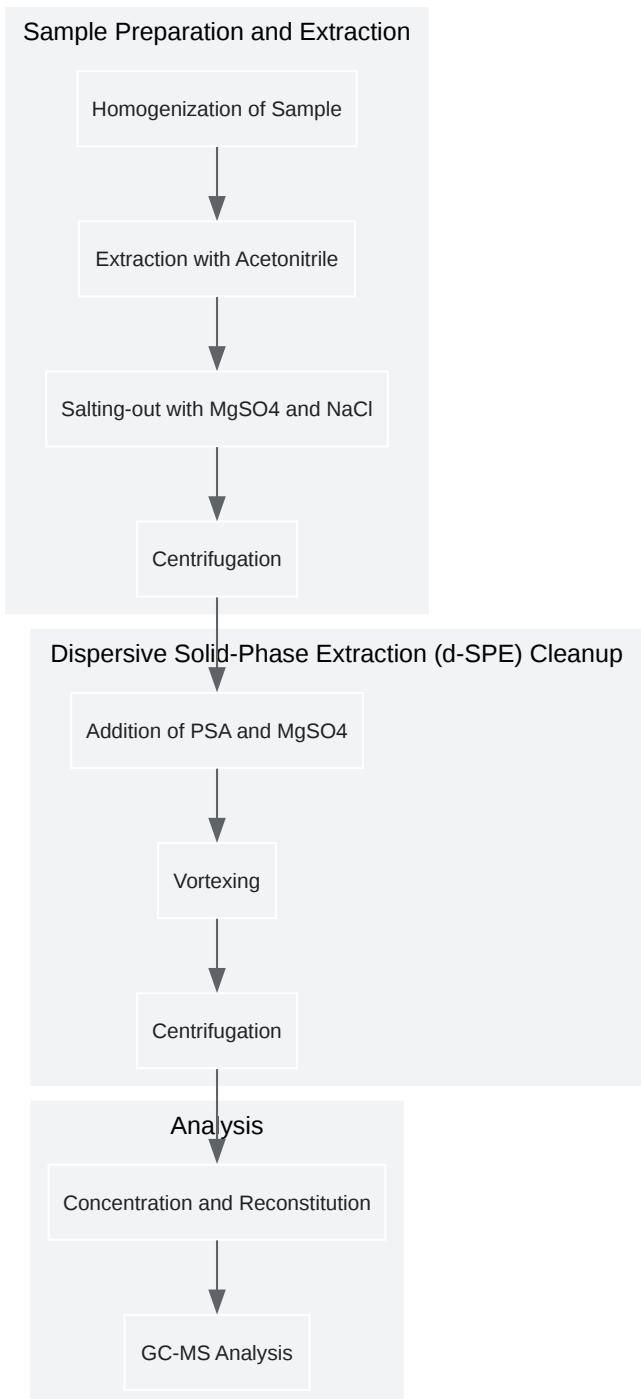
- Molecular Formula: C₁₂H₆Cl₂F₆N₄O₂S[\[4\]](#)[\[5\]](#)
- Molecular Weight: 455.16 g/mol [\[5\]](#)

The chemical structure of **fipronil amide** is depicted in the following diagram:

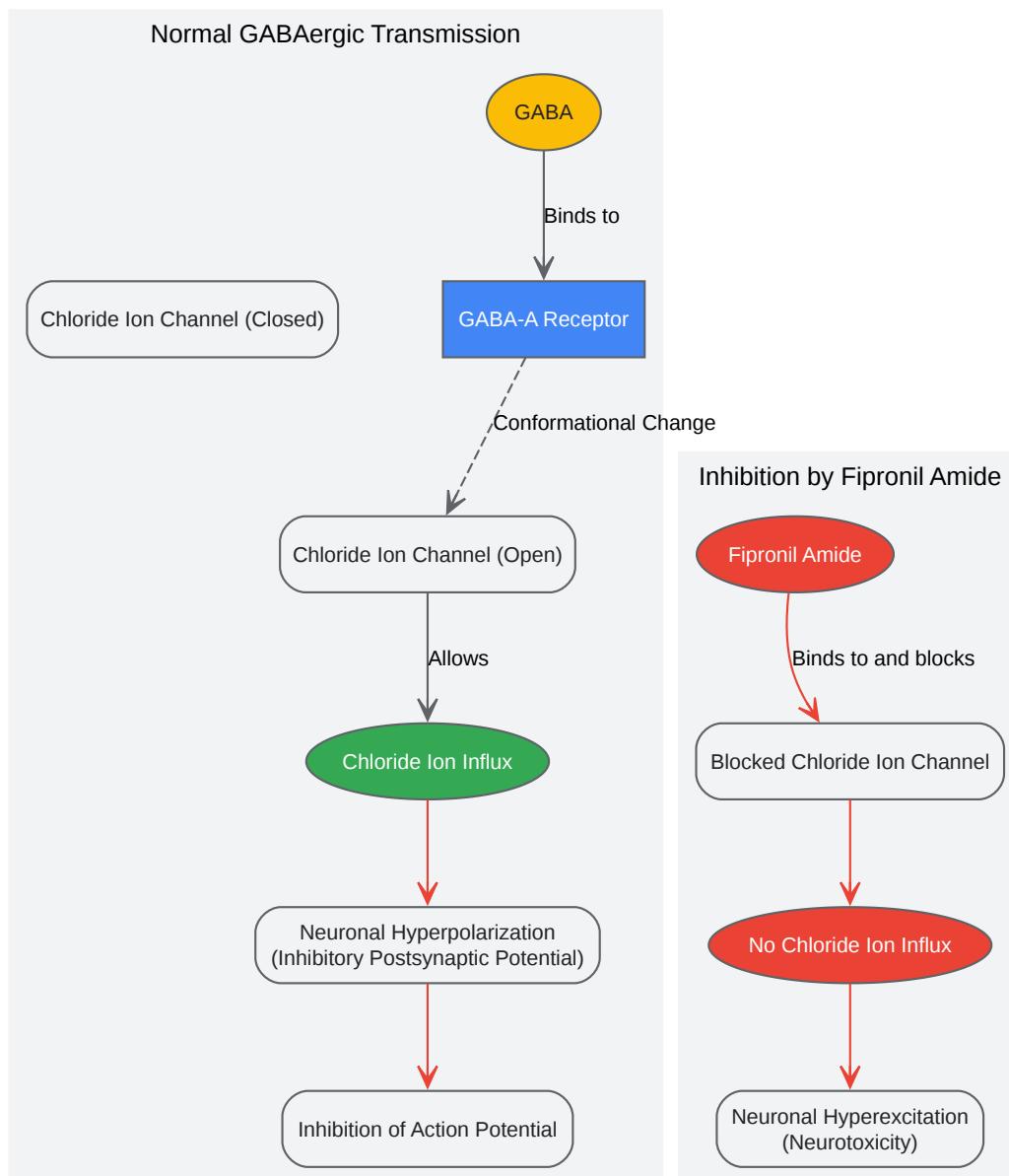
Conceptual Workflow for Fipronil Amide Synthesis



Analytical Workflow for Fipronil Amide



Signaling Pathway of Fipronil Amide at the GABA-A Receptor

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